

Essential Safety and Operational Guide for Handling 4BP-TQS

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Compound of Interest

Compound Name: 4BP-TQS

Cat. No.: B15620618

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This document provides immediate, essential safety and logistical information for the handling and disposal of 4-Bromo-N-(quinolin-8-yl)benzenesulfonamide (**4BP-TQS**), a potent allosteric agonist of $\alpha 7$ nicotinic acetylcholine receptors (nAChRs).[1][2] Given the neuroactive properties of this compound, adherence to strict safety protocols is paramount to ensure personnel safety and prevent environmental contamination.

Personal Protective Equipment (PPE)

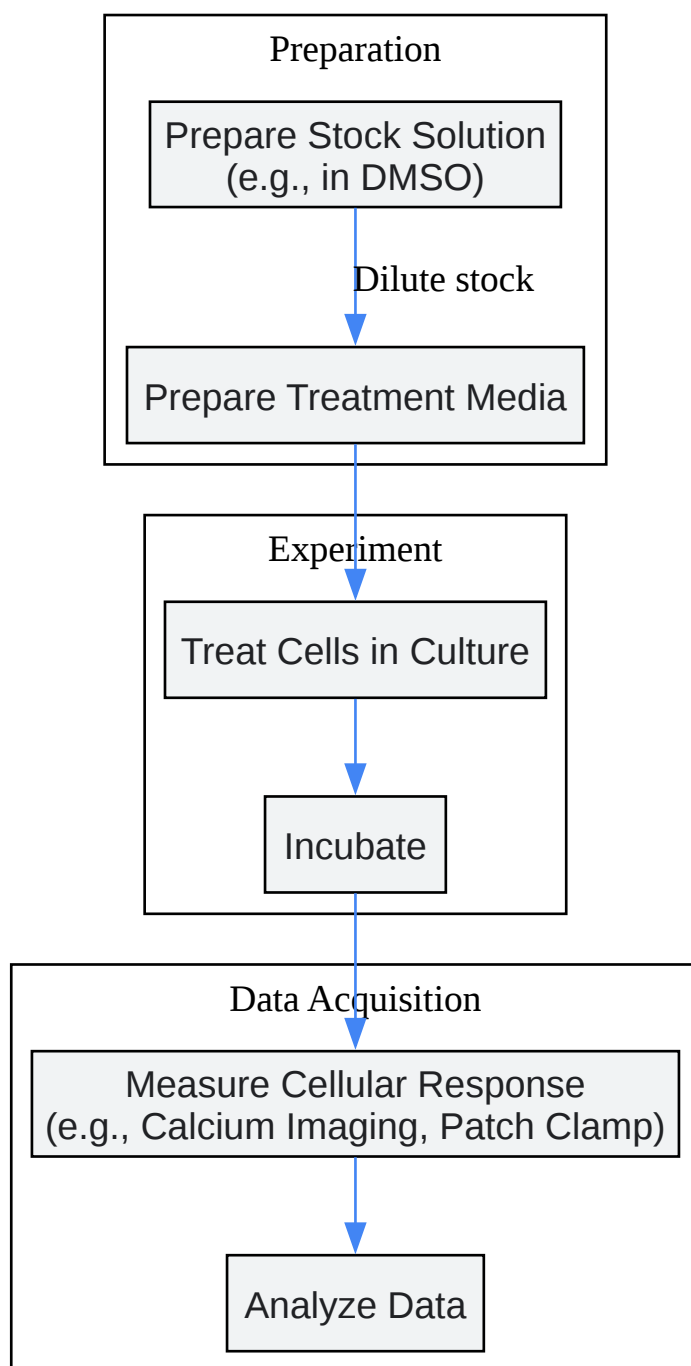
A thorough risk assessment should precede all handling of **4BP-TQS**. The following table summarizes the recommended PPE based on guidelines for handling potent neuroactive compounds and chemicals with similar structures, such as benzenesulfonamides and quinolines.[3][4][5]

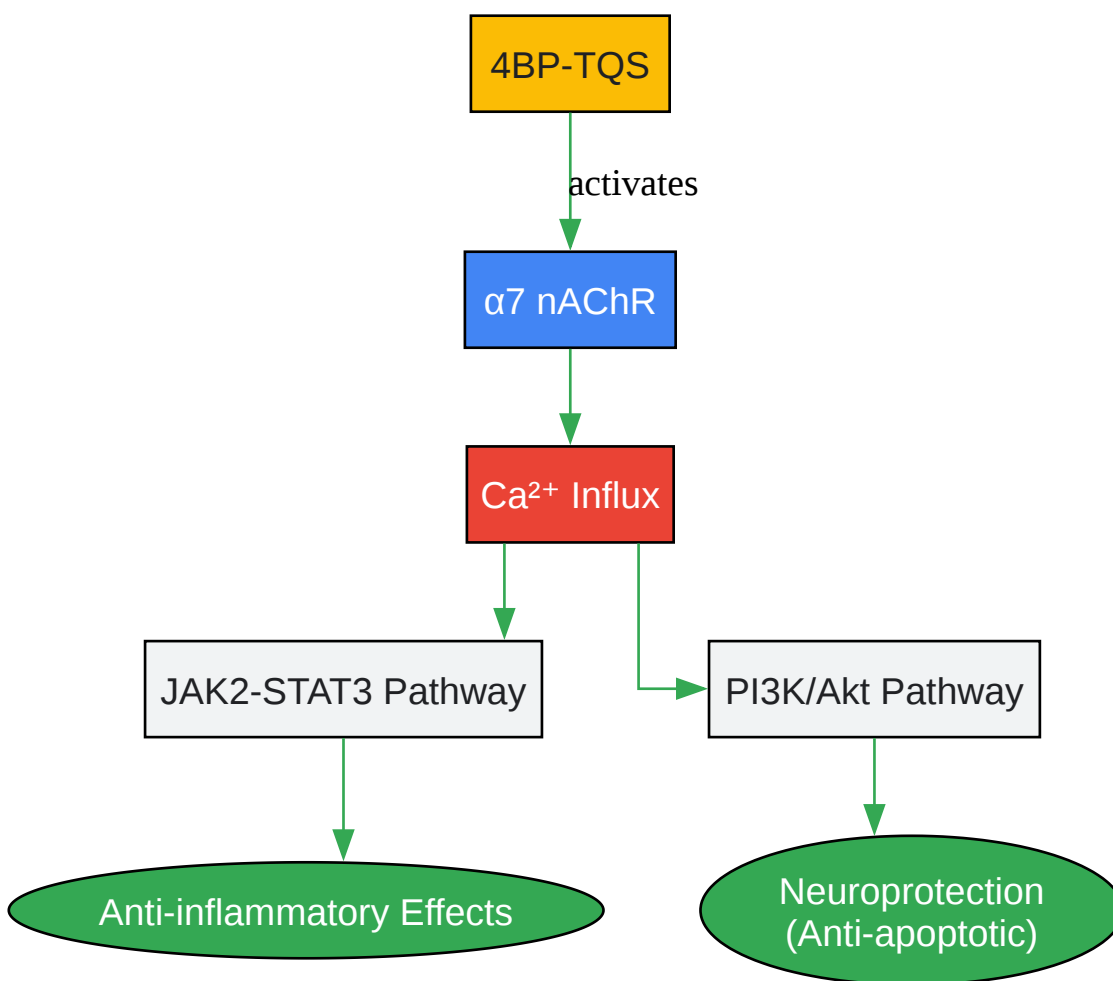
Protection Type	Recommended Equipment	Details
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended when there is a risk of splashing.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Inspect gloves before each use and employ proper removal techniques to avoid skin contact. Dispose of contaminated gloves immediately after use. [6]
Laboratory coat or protective clothing.	A disposable, low-permeability gown with a solid front and long sleeves is recommended, especially when handling larger quantities or for procedures with a high risk of splashes.	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Recommended when handling the powder outside of a certified chemical fume hood, if exposure limits are exceeded, or if irritation is experienced.
Footwear	Closed-toe shoes.	Safety footwear should be worn in all areas where chemicals are stored and handled.

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for minimizing risks associated with 4BP-TQS.

The following diagram outlines a standard workflow for conducting in vitro experiments with **4BP-TQS**, from preparation to data acquisition.





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